

Commercial Sourcing and Technical Guide for 5-(Trifluoromethyl)indoline

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)indoline

Cat. No.: B062749

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for **5-(Trifluoromethyl)indoline** (CAS No. 162100-55-2), a key building block in medicinal chemistry and drug discovery. The strategic incorporation of the trifluoromethyl group into the indoline scaffold offers enhanced metabolic stability, increased lipophilicity, and altered electronic properties, making it a valuable moiety for the development of novel therapeutics. This document details available commercial sources, provides a representative experimental protocol for its functionalization, and visualizes a common synthetic pathway.

Commercial Suppliers

5-(Trifluoromethyl)indoline is available from a number of chemical suppliers. While pricing and bulk quantities are often available upon direct inquiry, the following table summarizes the publicly available information for several key vendors.

Supplier	CAS Number	Purity	Available Quantities	Price
Matrix Fine Chemicals[1]	162100-55-2	Not specified	Small and large quantities available upon request.[1]	Upon Request[1]
BLD Pharm[2]	162100-55-2	Not specified	Available upon request.	Upon Request[2]
Hairui Chemical	162100-55-2	≥98%	Available upon request.	Upon Request
Hunan Chemfish[3]	162100-55-2	Not specified	Available upon request.	Upon Request[3]
2A Biotech[4]	162100-55-2	Not specified	Available upon request.	Upon Request[4]
ChemicalBook[5]	162100-55-2	Not specified	Available upon request.	Upon Request[5]

Experimental Protocols

The indoline nitrogen offers a prime site for functionalization to explore structure-activity relationships (SAR). A common reaction is N-acylation, which introduces an amide functionality. The following is a representative protocol for the N-acylation of an indoline derivative, which can be adapted for **5-(Trifluoromethyl)indoline**.

General Protocol for N-Acylation of **5-(Trifluoromethyl)indoline**

Materials:

- **5-(Trifluoromethyl)indoline**
- Acylating agent (e.g., Acetyl chloride, Benzoyl chloride)
- Anhydrous aprotic solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))

- Tertiary amine base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for elution

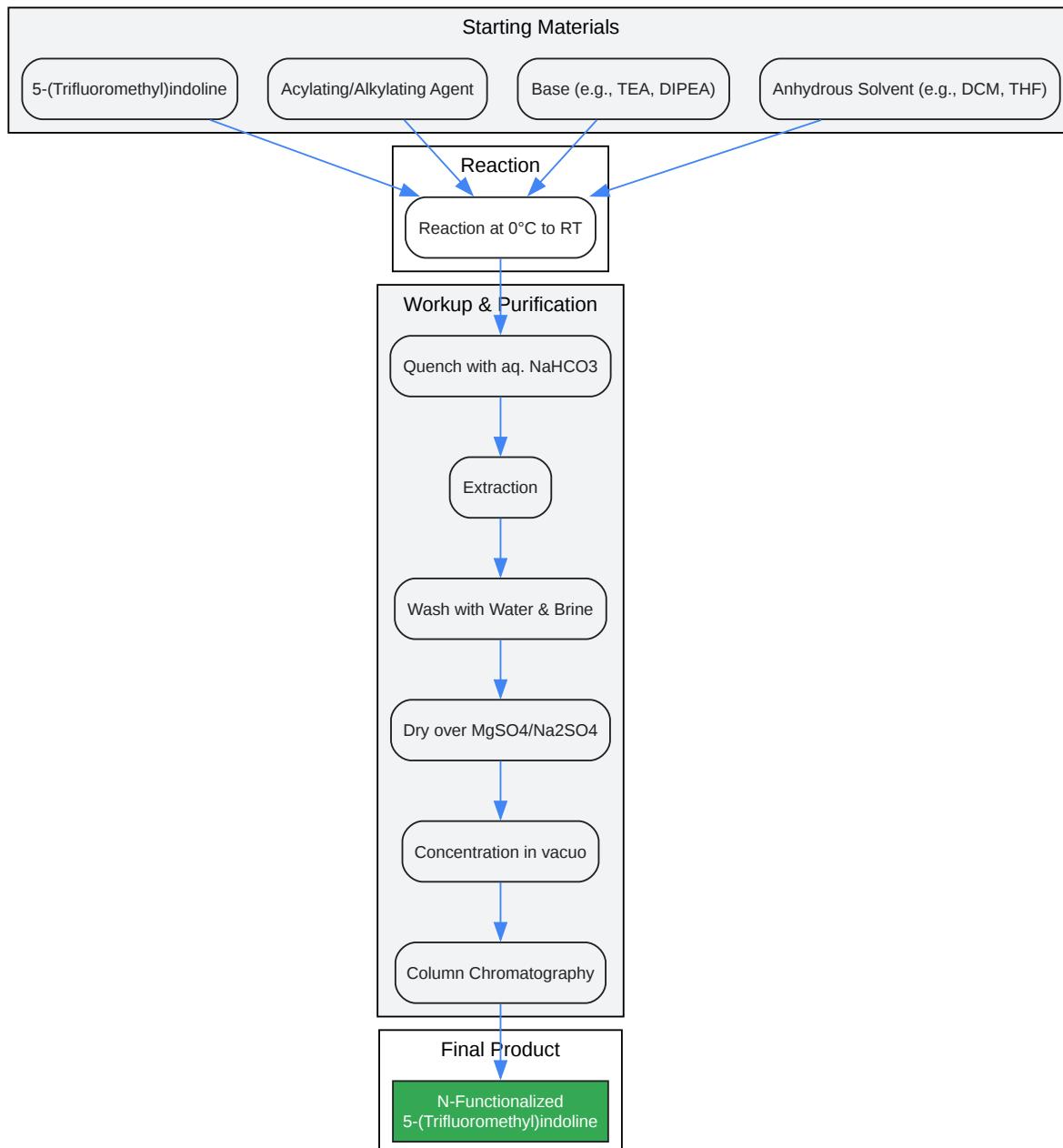
Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **5-(Trifluoromethyl)indoline** (1.0 equivalent) in the chosen anhydrous solvent.
- Addition of Base: Add the tertiary amine base (1.1 to 1.5 equivalents) to the solution and stir.
- Addition of Acylating Agent: Cool the mixture to 0 °C in an ice bath. Slowly add the acylating agent (1.05 to 1.2 equivalents) dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate).
- Washing: Wash the combined organic layers sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to afford the desired N-acyl-**5-(Trifluoromethyl)indoline**.

(trifluoromethyl)indoline.

Visualization of a Key Synthetic Transformation

The following diagram illustrates a typical workflow for the N-functionalization of **5-(Trifluoromethyl)indoline**, a fundamental step in diversifying this important scaffold for drug discovery applications.

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Caption: Workflow for N-functionalization of **5-(Trifluoromethyl)indoline**.

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